

Technical Support Center: N-(4-Amino-phenyl)-isonicotinamide Impurity Profiling

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Compound of Interest

Compound Name: *N-(4-Amino-phenyl)-isonicotinamide*

CAS No.: 13116-08-0

Cat. No.: B183565

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Executive Summary

N-(4-Amino-phenyl)-isonicotinamide (CAS: 1797-74-6) is a critical pharmacophore and intermediate, most notably in the synthesis of multi-kinase inhibitors like Sorafenib. Its synthesis typically involves the acylation of 1,4-phenylenediamine (PPD) with an isonicotinic acid derivative.

The primary quality challenges associated with this molecule are:

- **Regio-selectivity & Over-acylation:** Formation of the bis-amide impurity.
- **Genotoxicity:** Control of residual 1,4-phenylenediamine (a known sensitizer and potential mutagen).
- **Chromatographic Behavior:** Severe peak tailing due to the basic pyridine nitrogen and the amphoteric nature of the aniline moiety.

This guide provides troubleshooting workflows for identifying, quantifying, and controlling these specific impurities.

Module 1: Impurity Identification & Origin

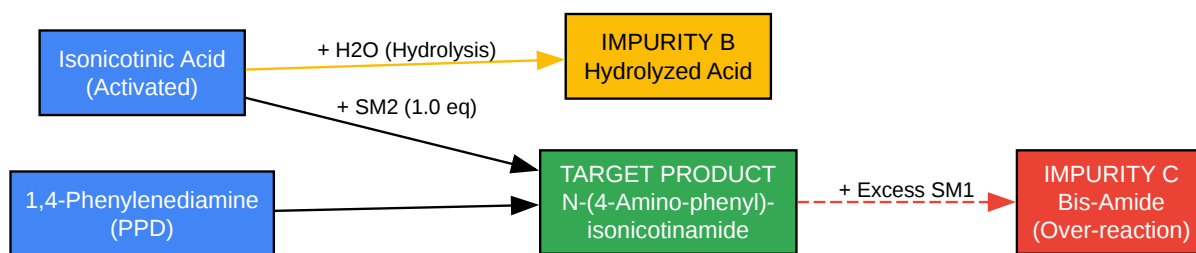
Q: What are the expected impurities in my crude N-(4-Amino-phenyl)-isonicotinamide?

A: Based on the standard acylation kinetics of diamines, you will encounter three distinct classes of impurities. You must distinguish between "Process-Related Impurities" (PRIs) and "Degradants."[\[1\]](#)

Impurity ID	Name / Structure	Origin	Criticality
IMP-A	1,4-Phenylenediamine (PPD)	Unreacted Starting Material	High (Genotoxic/Sensitizer) . Must be controlled to ppm levels. [1]
IMP-B	Isonicotinic Acid	Hydrolysis of starting material or reagent	Low (Easily purged via aqueous wash).
IMP-C	N,N'-Bis(isonicotinoyl)-p-phenylenediamine	Over-acylation (Reaction of product with excess acid chloride)	Medium. Major yield loss factor; difficult to separate by crystallization.
IMP-D	N-Oxide Derivative	Oxidation of the pyridine nitrogen	Low. Occurs during storage without antioxidants.

Visualization: Impurity Formation Pathways

The following pathway illustrates how stoichiometric imbalances lead to the critical "Bis-Amide" (IMP-C).



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Figure 1: Reaction scheme highlighting the competitive formation of the Bis-Amide impurity (IMP-C) during synthesis.

Module 2: Analytical Method Troubleshooting (HPLC/UPLC)

Q: I am seeing severe peak tailing for the main peak. How do I fix this?

A: Tailing in **N-(4-Amino-phenyl)-isonicotinamide** is caused by the interaction of the basic pyridine nitrogen (pKa ~5.2) and the aniline nitrogen (pKa ~4.6) with residual silanols on the silica column backbone.

Troubleshooting Protocol:

- Switch to High pH (Recommended):
 - Why: At pH 10, the pyridine and aniline are deprotonated (neutral). Neutral species interact less with silanols and exhibit sharper peak shapes.
 - Column: Use a hybrid-silica column resistant to high pH (e.g., Waters XBridge C18 or Agilent Poroshell HPH).
 - Buffer: 10mM Ammonium Bicarbonate (pH 10.0).
- Ion-Pairing (Alternative):

- Why: If you must use low pH (e.g., for MS compatibility), the protonated pyridine will tail. Adding an ion-pairing agent masks silanols.
- Modifier: Add 5mM Hexanesulfonic Acid or use 0.1% Trifluoroacetic Acid (TFA). Note: TFA suppresses MS signal.

Q: The Bis-Amide (IMP-C) is co-eluting with the product. How do I improve resolution?

A: The Bis-amide is significantly more hydrophobic than the target mono-amide because it lacks the free primary amine and has two aromatic pyridine rings.

Optimization Steps:

- Gradient Slope: The Bis-amide elutes later. Flatten the gradient slope at the high-organic end.
- Stationary Phase: Switch from a standard C18 to a Phenyl-Hexyl column. The pi-pi interactions with the three aromatic rings in the Bis-amide will provide different selectivity compared to the mono-amide.

Standard Validated HPLC Conditions:

Parameter	Setting
Column	C18 End-capped (e.g., Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 µm
Mobile Phase A	0.1% Formic Acid in Water (pH ~2.7)
Mobile Phase B	Acetonitrile
Gradient	0-2 min: 5% B; 2-15 min: 5% -> 60% B; 15-20 min: 60% -> 90% B
Detection	UV at 265 nm (Isosbestic point) and 290 nm (Max)
Flow Rate	1.0 mL/min

Module 3: Genotoxic Impurity Control (GTI)

Q: How do I detect residual 1,4-Phenylenediamine (PPD) at trace levels?

A: PPD is a structural alert for genotoxicity (an aromatic amine). According to ICH M7 guidelines, if the daily dose of the final drug is $< 2\text{g}$, the Threshold of Toxicological Concern (TTC) is often $1.5\text{ }\mu\text{g/day}$. This requires ppm-level detection limits (LOD) that standard UV HPLC cannot achieve.

Recommended Protocol: LC-MS/MS (MRM Mode)

You must derivatize or use specific mass transitions because PPD is highly polar and elutes in the void volume of C18 columns.

- Method: HILIC (Hydrophilic Interaction Liquid Chromatography) is superior to Reverse Phase for retaining PPD.
- Column: Amide or Bare Silica HILIC column.
- Mass Transitions (ESI+):
 - Precursor: 109.1 m/z $[\text{M}+\text{H}]^+$
 - Quantifier Ion: 92.1 m/z (Loss of NH_3)
 - Qualifier Ion: 65.1 m/z

Self-Validating Check: Inject a standard of PPD at 1 ppm. If the signal-to-noise ratio (S/N) is < 10 , your system is not sensitive enough for GTI release testing. Consider derivatization with benzaldehyde to form the Schiff base, which improves retention and ionization.

Module 4: Synthetic Troubleshooting

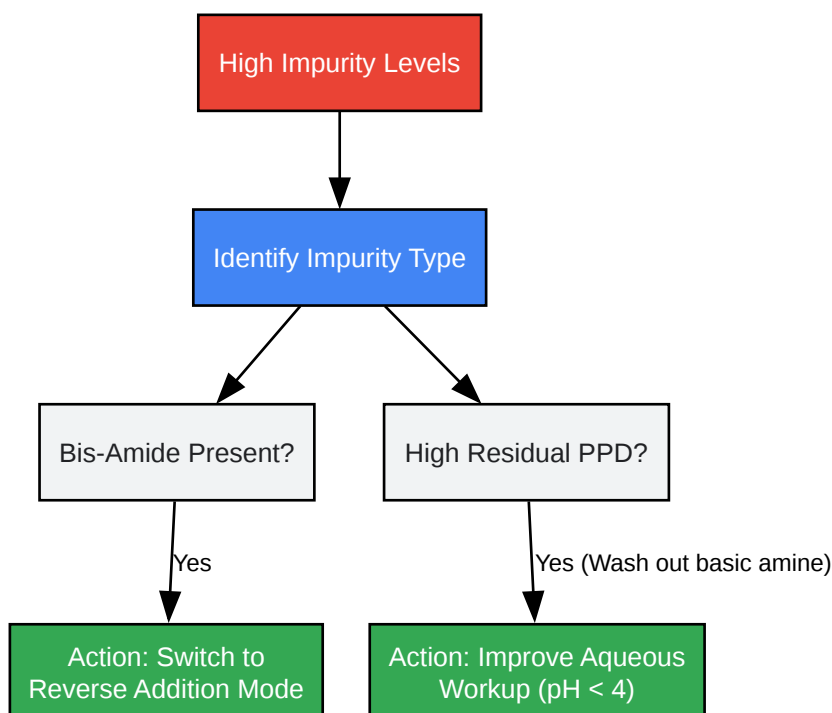
Q: My reaction consistently yields 15% Bis-Amide. How do I minimize this?

A: The formation of the Bis-amide is kinetically driven. Once the mono-amide is formed, the remaining electron-rich aniline nitrogen can attack another molecule of isonicotinyl chloride.

Corrective Actions:

- Reverse Addition (Critical): Do not add the diamine to the acid chloride.
 - Protocol: Dissolve the 1,4-phenylenediamine (in large excess, e.g., 3-4 equivalents) in the solvent. Slowly add the isonicotinyl chloride (1 equivalent) dropwise.
 - Mechanism:[2] This ensures the acid chloride always encounters a high concentration of unreacted diamine, statistically favoring mono-acylation.
- pH Control:
 - Maintain a slightly acidic to neutral pH during the reaction. If the pH is too basic (e.g., using excess Triethylamine), the nucleophilicity of the product's amine increases, promoting double reaction.

Visualization: Troubleshooting Logic Tree



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Figure 2: Decision tree for synthetic process optimization based on impurity profile.

References

- International Council for Harmonisation (ICH). (2017).^[1] Guideline M7(R1): Assessment and Control of DNA Reactive (Mutagenic) Impurities in Pharmaceuticals to Limit Potential Carcinogenic Risk.[Link](#)
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Sources

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- [2. Solriamfetol impurities: Synthesis, characterization, and analytical method \(UPLC-UV\) validation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. nihs.go.jp \[nihs.go.jp\]](#)
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